

2-Amino-4-fluoropyridine molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-4-fluoropyridine

Cat. No.: B1287999

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Core Properties of 2-Amino-4-fluoropyridine

2-Amino-4-fluoropyridine is a chemical compound frequently utilized as an intermediate in the synthesis of pharmaceuticals and other organic molecules.^{[1][2][3]} Its fundamental properties, including molecular formula and weight, are critical for stoichiometric calculations in synthetic chemistry and for characterization in analytical applications.

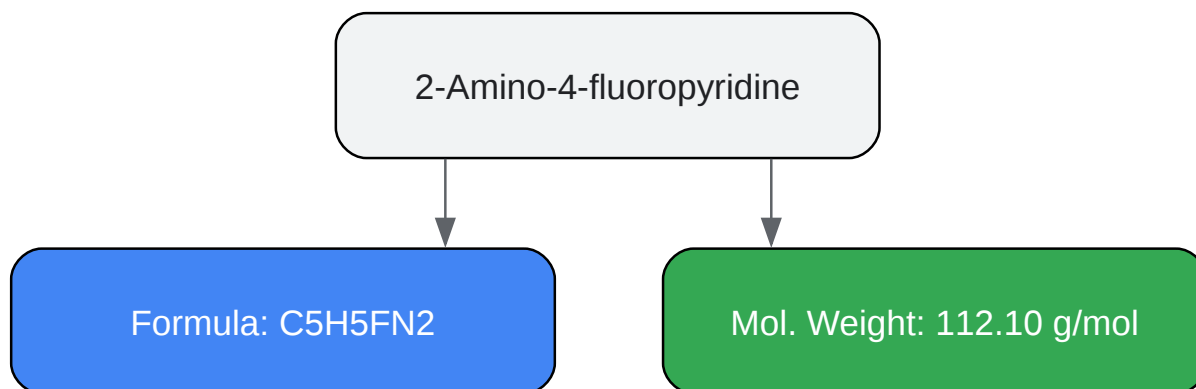
Physicochemical Data

The essential physicochemical data for **2-Amino-4-fluoropyridine** are summarized below. The molecular formula defines the elemental composition of the molecule, while the molecular weight is the mass of one mole of the substance.

Parameter	Value	Reference
Molecular Formula	C5H5FN2	^{[1][3][4][5]}
Molecular Weight	112.10 g/mol	^[4]
IUPAC Name	4-fluoropyridin-2-amine	^{[1][3][4]}
Appearance	White to pale yellow solid	^[1]

Structural and Identity Information

The diagram below illustrates the direct relationship between the common name of the compound and its core molecular properties.



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Relationship between compound name and its core properties.

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